

# A Technical Guide to the Physicochemical Properties of Ethyl 3-ethoxyacrylate

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## Compound of Interest

Compound Name: Ethyl 3-ethoxyacrylate

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This technical guide provides an in-depth overview of the boiling point and density of **Ethyl 3-ethoxyacrylate** (CAS No: 1001-26-9), a key intermediate in organic and pharmaceutical synthesis.<sup>[1][2]</sup> This document outlines its core physicochemical properties and provides detailed experimental protocols for their determination, ensuring accuracy and reproducibility in a laboratory setting.

## Physicochemical Data of Ethyl 3-ethoxyacrylate

The following table summarizes the key quantitative data for **Ethyl 3-ethoxyacrylate**.

Property	Value	Conditions
Boiling Point	195-196 °C	(lit.) <sup>[1][3]</sup>
Density	0.998 g/mL	at 25 °C (lit.) <sup>[1][3]</sup>
Molecular Formula	C7H12O3	
Molecular Weight	144.17 g/mol	<sup>[1]</sup>
Refractive Index	n <sub>20/D</sub> 1.446	(lit.) <sup>[1][3]</sup>

## Experimental Protocols

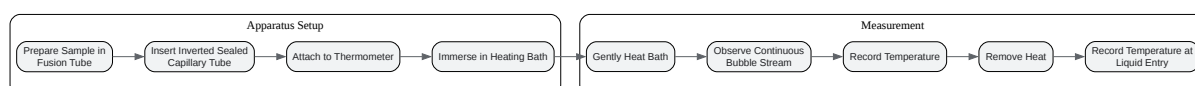
Accurate determination of boiling point and density is crucial for the characterization and application of **Ethyl 3-ethoxyacrylate** in research and development. The following sections detail standard laboratory procedures for these measurements.

## Determination of Boiling Point (Capillary Method)

The capillary method is a common and reliable technique for determining the boiling point of a liquid sample.<sup>[4]</sup> It is based on the principle that the boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.<sup>[3][5]</sup>

Methodology:

- **Sample Preparation:** A small amount of **Ethyl 3-ethoxyacrylate** is placed into a small test tube or fusion tube.<sup>[3]</sup>
- **Capillary Insertion:** A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.<sup>[3]</sup>
- **Apparatus Setup:** The test tube assembly is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This setup is then immersed in a heating bath (e.g., a Thiele tube or an oil bath) to ensure uniform heating.
- **Heating and Observation:** The heating bath is heated gently. As the temperature rises, a slow stream of bubbles will emerge from the open end of the capillary tube.
- **Boiling Point Identification:** The temperature is noted when a rapid and continuous stream of bubbles is observed.<sup>[3]</sup> The heat is then removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.



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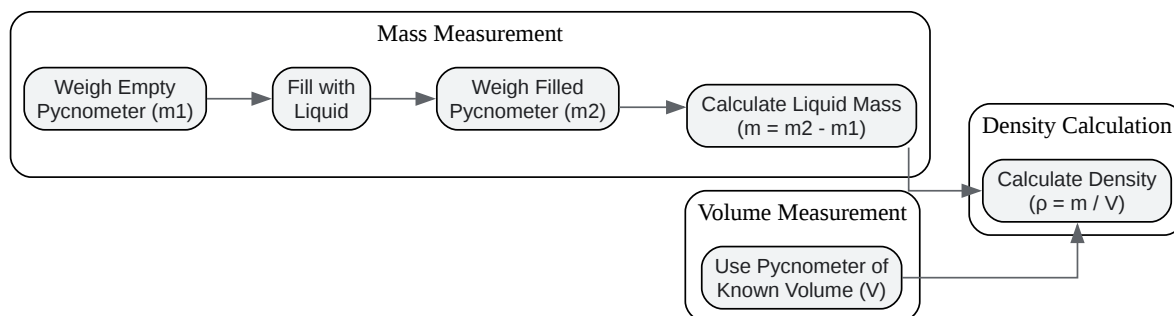
Figure 1: Experimental workflow for boiling point determination.

## Determination of Density (Gravimetric Method)

The density of a liquid can be accurately determined by measuring the mass of a known volume.<sup>[1]</sup> This method relies on precise measurements of both mass and volume.

Methodology:

- **Measure Mass of Empty Container:** The mass of a clean, dry pycnometer or graduated cylinder is accurately measured using an analytical balance.
- **Add Liquid:** A specific volume of **Ethyl 3-ethoxyacrylate** is added to the container. The volume should be read carefully from the bottom of the meniscus.
- **Measure Mass of Filled Container:** The total mass of the container with the liquid is measured.
- **Calculate Mass of Liquid:** The mass of the liquid is determined by subtracting the mass of the empty container from the total mass.
- **Calculate Density:** The density is calculated by dividing the mass of the liquid by its volume. For higher accuracy, it is recommended to perform the measurement multiple times and average the results.<sup>[1]</sup>



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Figure 2: Experimental workflow for density determination.

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